

# Independent verification of the published IC50 value of LAS195319

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## Compound of Interest

Compound Name: LAS195319

Cat. No.: B608472

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## General Experimental Protocol: IC50 Determination via MTT Assay

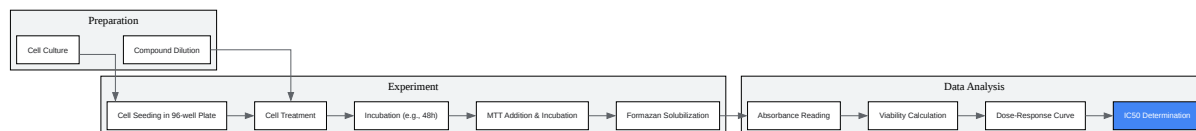
This protocol outlines a typical workflow for determining the half-maximal inhibitory concentration (IC50) of a test compound on a specific cell line.

- Cell Culture and Seeding:
  - Adherent cells are cultured in appropriate media and conditions.
  - Cells are harvested, counted, and seeded into 96-well plates at a predetermined density.
  - Plates are incubated to allow for cell attachment.
- Compound Preparation and Treatment:
  - The test compound (e.g., **LAS195319**) is dissolved in a suitable solvent (like DMSO) to create a high-concentration stock solution.
  - A series of dilutions are prepared from the stock solution to create a range of concentrations for testing.
  - The culture medium is removed from the seeded plates and replaced with medium containing the different concentrations of the test compound. Control wells (containing

vehicle only) are also included.

- Incubation:
  - The treated plates are incubated for a specific period (e.g., 24, 48, or 72 hours) to allow the compound to affect cell viability.
- MTT Assay:
  - A solution of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) is added to each well.
  - The plates are incubated for a few hours, during which viable cells with active mitochondrial dehydrogenases will reduce the yellow MTT to purple formazan crystals.
- Solubilization and Absorbance Reading:
  - The medium containing MTT is removed, and a solubilizing agent (e.g., DMSO or a specialized buffer) is added to dissolve the formazan crystals.
  - The absorbance of each well is measured using a microplate reader at a specific wavelength (typically around 570 nm).
- Data Analysis:
  - The absorbance values are converted to percentage of cell viability relative to the vehicle-treated control wells.
  - A dose-response curve is generated by plotting cell viability against the logarithm of the compound concentration.
  - The IC<sub>50</sub> value is determined from this curve; it is the concentration of the compound that results in a 50% reduction in cell viability. This is often calculated using non-linear regression analysis.

Below is a generalized workflow diagram for this process.



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Caption: Generalized workflow for IC50 determination using an MTT assay.

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